

In-Depth Technical Guide to 8-Hydroxyguanine Hydrochloride: Safety and Handling

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Compound of Interest

Compound Name: 8-Hydroxyguanine hydrochloride

Cat. No.: B145784

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For researchers, scientists, and professionals in drug development, a thorough understanding of the safety and handling protocols for chemical compounds is paramount. This guide provides a comprehensive overview of the safety and handling information for **8-Hydroxyguanine hydrochloride** (CAS No. 1246818-54-1), a compound of significant interest in studies of oxidative DNA damage.

Section 1: Chemical and Physical Properties

8-Hydroxyguanine hydrochloride, also known as 8-Oxoguanine hydrochloride, is the hydrochloride salt of 8-Hydroxyguanine. 8-Hydroxyguanine is a major product of DNA oxidation and is used as a biomarker for oxidative stress.^{[1][2]} The hydrochloride form is often used in research settings.

Property	Value
Synonyms	2-Amino-1,7-dihydro-6H-purin-6,8-dione hydrochloride; 8-Oxoguanine hydrochloride
CAS Number	1246818-54-1
Molecular Formula	C ₅ H ₅ N ₅ O ₂ · HCl
Molecular Weight	203.59 g/mol [2]
Appearance	Crystalline solid
Purity	≥99.0%[2]
Storage Temperature	2-8°C[3][4]
Shipping Temperature	Ambient Temperature[5]

Section 2: Safety and Hazard Information

According to available safety data sheets, **8-Hydroxyguanine hydrochloride** is not classified as a hazardous substance under the Globally Harmonized System (GHS).[6] Consequently, it does not have assigned GHS pictograms, signal words, or hazard statements.[6] However, it is crucial to note that the non-hydrochloride form, 8-Hydroxyguanine, is reported to cause skin, eye, and respiratory irritation. Therefore, prudent laboratory practices should be observed at all times.

GHS Classification and Labeling

GHS Classification	Not Classified[6]
Hazard Pictograms	None[6]
Signal Word	None[6]
Hazard Statements	None[6]
Precautionary Statements	P261: Avoid breathing dust/fume/gas/mist/vapors/spray.P304+P340: IF INHALED: Remove person to fresh air and keep comfortable for breathing.[7]P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[7]

Toxicological Data

Specific quantitative toxicity data, such as LD50 (median lethal dose) or permissible exposure limits (PELs), for **8-Hydroxyguanine hydrochloride** are not readily available in the public domain. Its primary biological significance lies in its role as a marker of oxidative DNA damage, which can lead to mutagenesis.

Section 3: Handling and Storage

Proper handling and storage procedures are essential to ensure the safety of laboratory personnel and maintain the integrity of the compound.

Personal Protective Equipment (PPE)

When handling **8-Hydroxyguanine hydrochloride**, the following personal protective equipment should be worn:

- Eye Protection: Safety glasses or goggles.
- Hand Protection: Chemical-resistant gloves (e.g., nitrile or latex).
- Body Protection: A laboratory coat or other protective clothing to prevent skin contact.

Handling Procedures

- Work in a well-ventilated area, preferably in a chemical fume hood, to minimize inhalation of any dust.
- Avoid direct contact with skin, eyes, and clothing.
- Use appropriate tools (e.g., spatulas, weighing paper) to handle the solid compound.
- Minimize the generation of dust.
- Wash hands thoroughly after handling.

Storage

- Store in a tightly sealed container.
- Keep in a cool, dry place.
- Recommended storage temperature is between 2°C and 8°C.^[3]^[4]

Section 4: First Aid Measures

In case of exposure, follow these first aid procedures:

Exposure Route	First Aid Measures
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek medical attention.[8]
Skin Contact	Immediately wash the affected area with soap and plenty of water for at least 15 minutes. Remove contaminated clothing. Seek medical attention if irritation persists.[8]
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Continue rinsing. Seek medical attention.[8]
Ingestion	Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water. Seek medical attention.[8]

Section 5: Experimental Protocols

While specific safety assessment protocols for **8-Hydroxyguanine hydrochloride** are not published, the following are representative experimental procedures for evaluating the potential cytotoxicity and mutagenicity of a chemical compound.

In Vitro Cytotoxicity Assay (MTT Assay)

This protocol is a general method to assess the effect of a compound on cell viability.

Objective: To determine the concentration of **8-Hydroxyguanine hydrochloride** that reduces the viability of a cell culture by 50% (IC50).

Methodology:

- Cell Culture: Plate cells (e.g., HeLa, HepG2) in a 96-well plate at a density of 5,000-10,000 cells/well and incubate for 24 hours to allow for cell attachment.

- **Compound Treatment:** Prepare a series of dilutions of **8-Hydroxyguanine hydrochloride** in the appropriate cell culture medium. Remove the old medium from the wells and add the medium containing the different concentrations of the compound. Include a vehicle control (medium without the compound).
- **Incubation:** Incubate the plate for 24, 48, or 72 hours at 37°C in a humidified incubator with 5% CO₂.
- **MTT Addition:** After the incubation period, add 20 µL of MTT (3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide) solution (5 mg/mL in PBS) to each well and incubate for another 4 hours.
- **Formazan Solubilization:** Remove the medium and add 150 µL of a solubilizing agent (e.g., DMSO or a solution of 0.01 M HCl in isopropanol) to each well to dissolve the formazan crystals.
- **Absorbance Measurement:** Measure the absorbance at a wavelength of 570 nm using a microplate reader.
- **Data Analysis:** Calculate the percentage of cell viability for each concentration relative to the vehicle control. Plot the cell viability against the compound concentration to determine the IC₅₀ value.

Bacterial Reverse Mutation Assay (Ames Test)

This protocol is a standard method to assess the mutagenic potential of a chemical.

Objective: To determine if **8-Hydroxyguanine hydrochloride** can induce mutations in a bacterial strain.

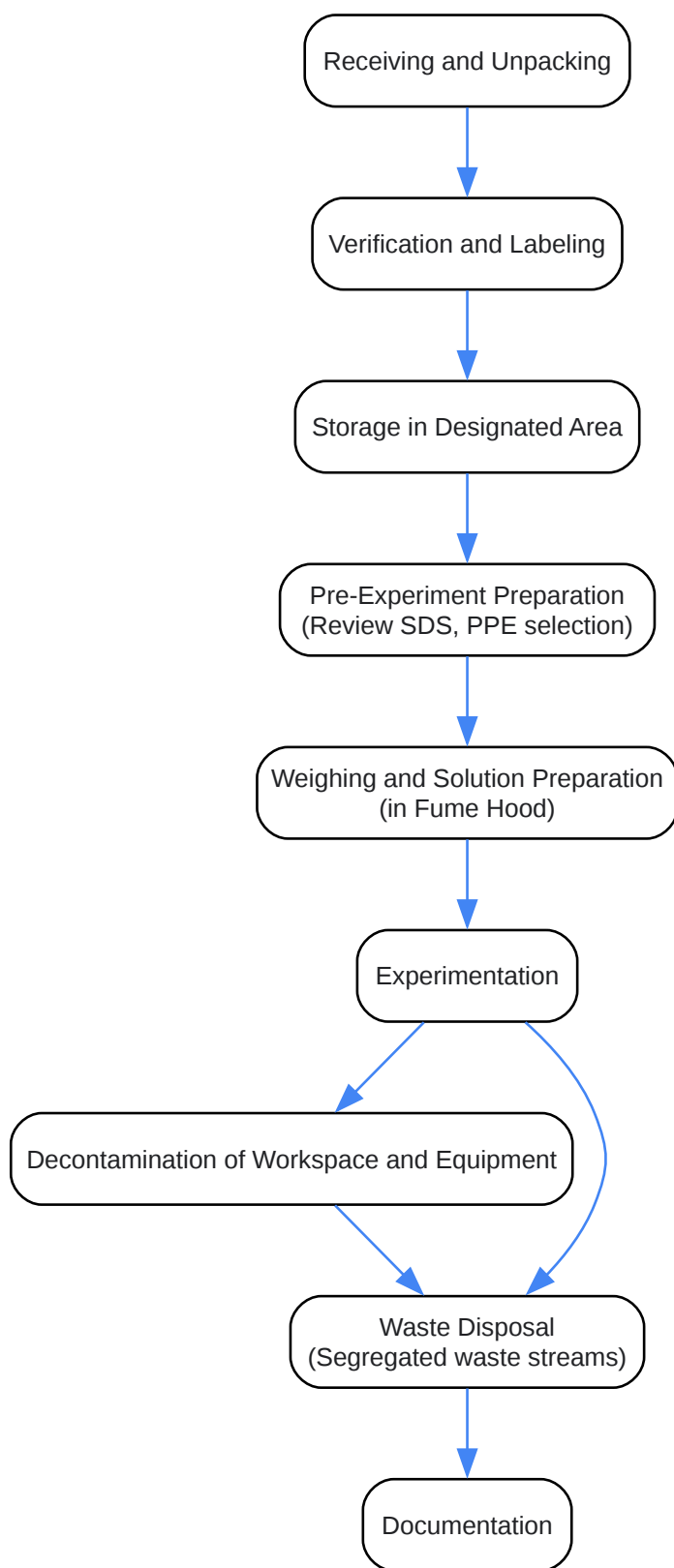
Methodology:

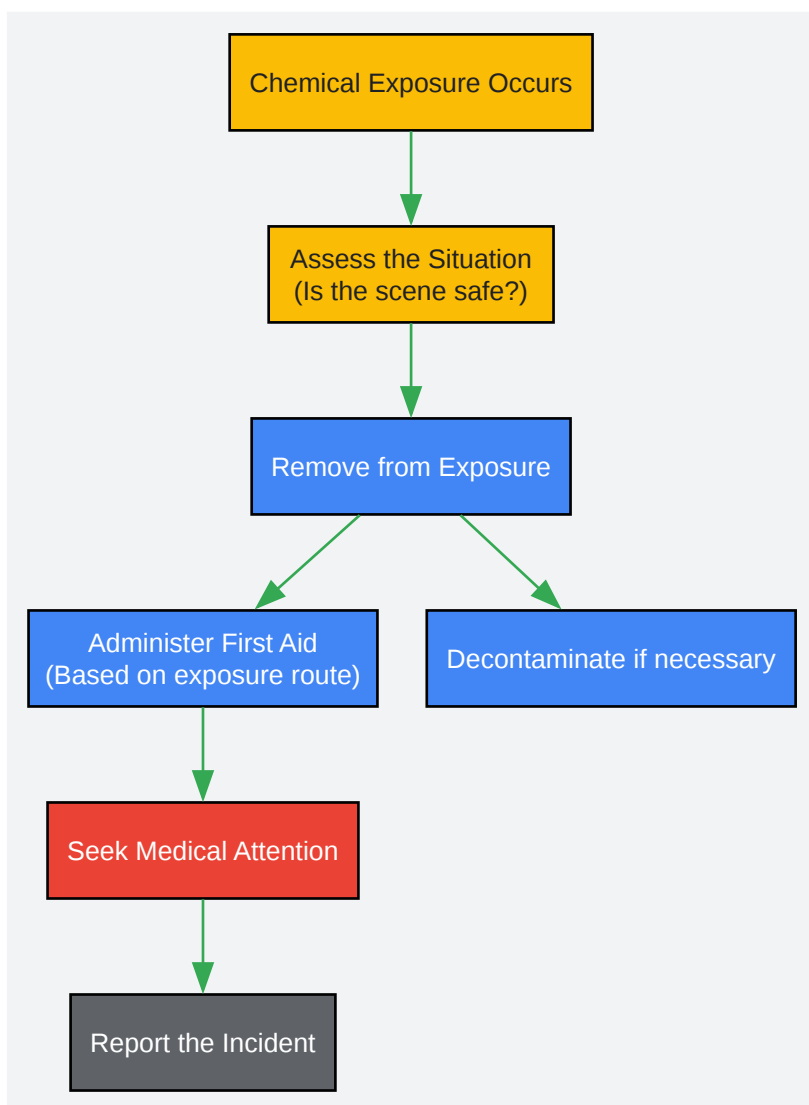
- **Bacterial Strains:** Use histidine-dependent strains of *Salmonella typhimurium* (e.g., TA98, TA100).
- **Metabolic Activation (Optional):** Perform the assay with and without a mammalian liver extract (S9 fraction) to assess the mutagenicity of the parent compound and its metabolites.

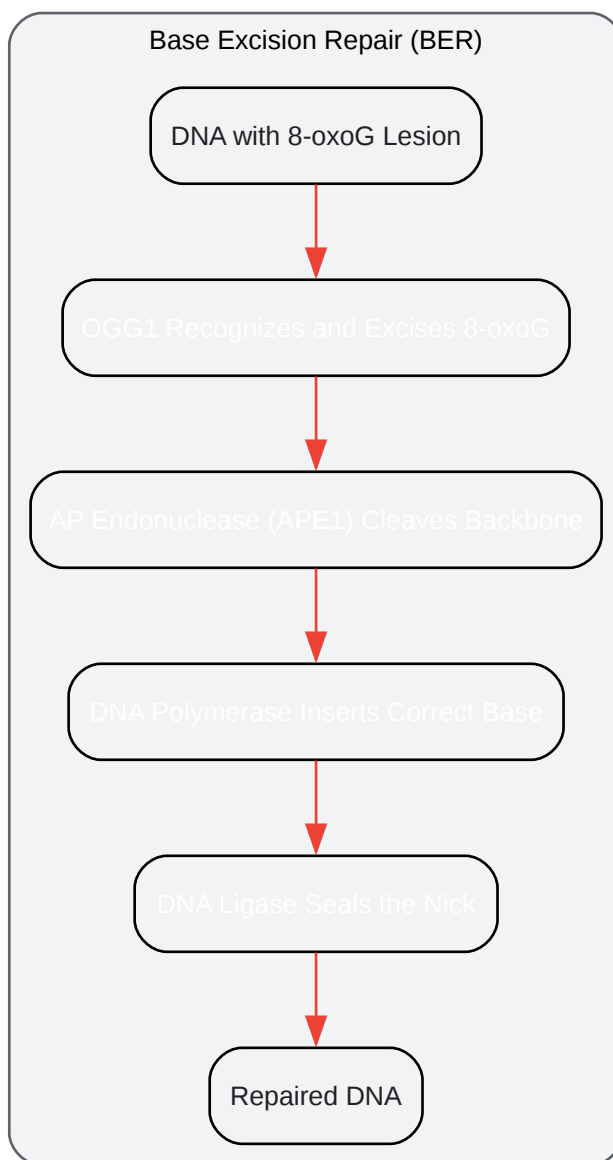
- **Exposure:** In a test tube, combine the bacterial culture, the test compound at various concentrations, and (if applicable) the S9 mix.
- **Plating:** Pour the mixture onto a minimal glucose agar plate.
- **Incubation:** Incubate the plates at 37°C for 48-72 hours.
- **Colony Counting:** Count the number of revertant colonies (colonies that have regained the ability to synthesize histidine) on each plate.
- **Data Analysis:** Compare the number of revertant colonies on the plates with the test compound to the number on the negative control plates (vehicle only). A significant, dose-dependent increase in the number of revertant colonies indicates a mutagenic effect.

Section 6: Visualizations

Laboratory Workflow for Handling Chemical Compounds







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